

safety and handling of **tert-Butyl 2-bromonicotinate**

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *tert-Butyl 2-bromonicotinate*

Cat. No.: *B064581*

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An In-depth Technical Guide to the Safety and Handling of **tert-Butyl 2-bromonicotinate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **tert-Butyl 2-bromonicotinate** (CAS No. 168629-64-9), a key heterocyclic building block used in pharmaceutical and chemical research. Adherence to these guidelines is crucial for ensuring personnel safety and maintaining a secure laboratory environment.

Chemical and Physical Properties

tert-Butyl 2-bromonicotinate, also known as tert-butyl 2-bromopyridine-3-carboxylate, is a colorless liquid or solid.^[1] Its key physical and chemical properties are summarized below.

Property	Value	Reference
CAS Number	168629-64-9	[2]
Molecular Formula	C10H12BrNO2	[2]
Molecular Weight	258.112 g/mol	[2]
Exact Mass	257.00514 Da	[2]
Appearance	Colorless liquid	[1]
Density	1.385 g/cm ³	[2]
Boiling Point	294 °C	[2]
Flash Point	129.4 °C	[2]

Hazard Identification and GHS Classification

This compound is classified as hazardous.[\[3\]](#) The primary routes of exposure are inhalation, ingestion, and skin or eye contact. The GHS classification indicates it can cause significant irritation and is harmful if ingested or inhaled.[\[3\]](#)

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed. [3]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled. [3]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation. [3] [4]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation. [3] [4]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation. [3]

Signal Word:Warning[\[4\]](#)

Hazard Pictograms:

 alt text

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize risk.

Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood, to keep airborne concentrations low.[4][5]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[5]
- Avoid contact with skin, eyes, and clothing.[4][6]
- Wear appropriate personal protective equipment (PPE), including gloves and eye protection. [4][6]
- Use non-sparking tools and take precautionary measures against static discharge, especially if heating the substance.[7][8]
- Wash hands and face thoroughly after handling.[4][6]
- Do not eat, drink, or smoke in the handling area.[5]

Storage:

- Keep the container tightly closed.[4][7]
- Store in a cool, dry, dark, and well-ventilated place.[4][6][7]
- Store away from incompatible materials such as strong oxidizing agents.[9]
- It is recommended to store the material under an inert gas atmosphere.[4]

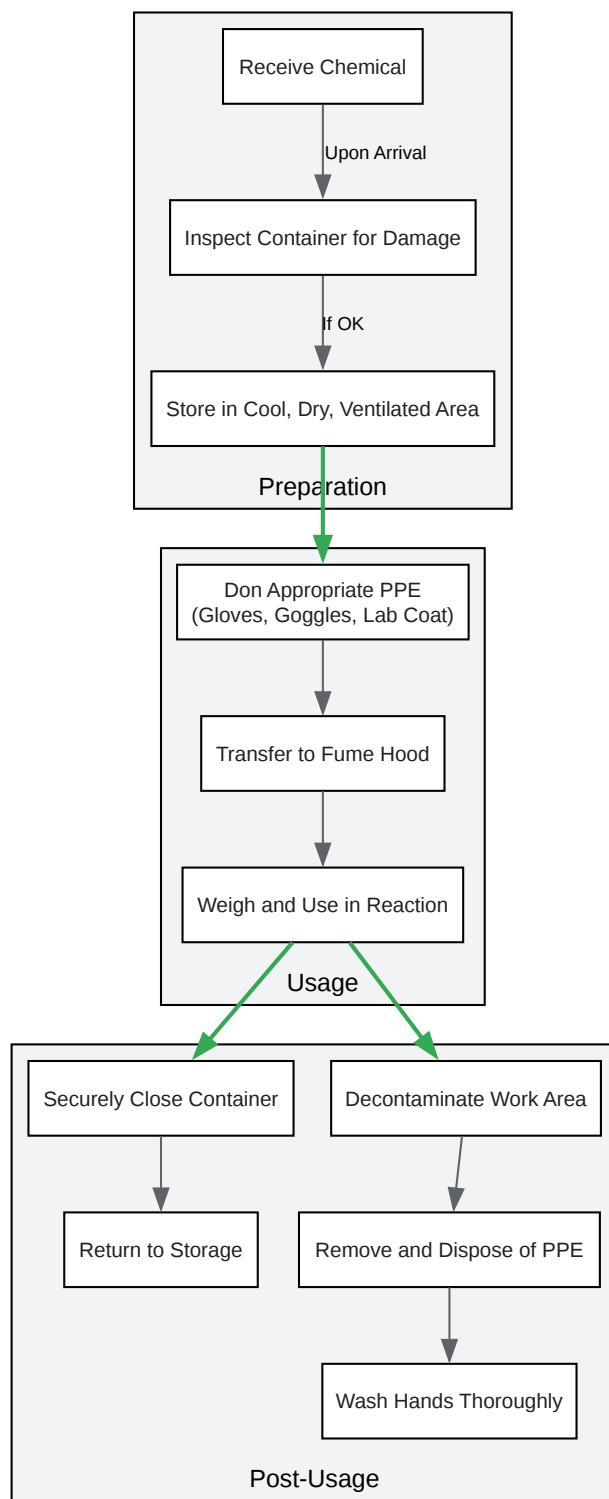


Diagram 1: Safe Handling Workflow

[Click to download full resolution via product page](#)Diagram 1: A flowchart for the safe handling of **tert-Butyl 2-bromonicotinate**.

Personal Protective Equipment (PPE)

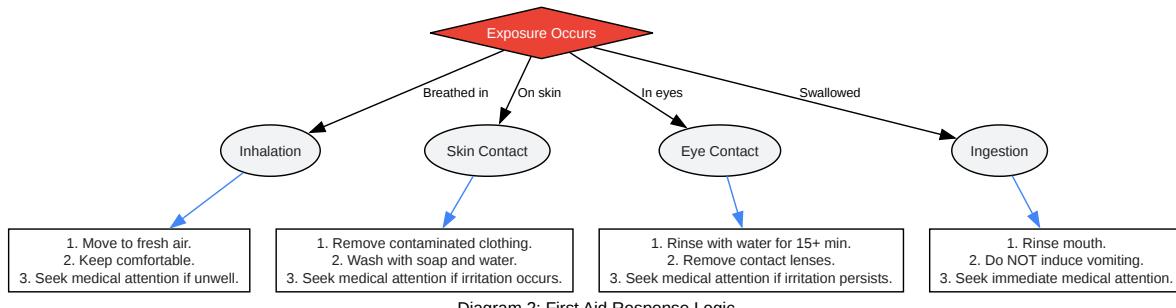
The use of appropriate PPE is mandatory to prevent exposure.[10]

- Eye/Face Protection: Wear chemical splash-resistant safety glasses or goggles conforming to OSHA 29 CFR 1910.133 or EU EN166 standards.[5] A face shield may be required if there is a significant splash risk.[11]
- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves (e.g., nitrile or butyl rubber).[5]
 - Body Protection: A laboratory coat is required.[5] For tasks with a higher risk of exposure, consider additional protective clothing like an apron or sleevelets.[12]
- Respiratory Protection: Use only in a well-ventilated area or outdoors.[5] If ventilation is inadequate or aerosols are generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[5][10]

First Aid Measures

Immediate action is required in case of exposure. Facilities must be equipped with an eyewash station and a safety shower.[5]

- Eye Contact: Immediately rinse cautiously with plenty of water for at least 15 minutes.[4] Remove contact lenses if present and easy to do.[4] Continue rinsing. If eye irritation persists, get medical advice/attention.[4]
- Skin Contact: Take off all contaminated clothing immediately.[4] Wash the affected area with plenty of soap and water.[4] If skin irritation occurs, seek medical advice.[4]
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[4] If the person feels unwell, get medical advice/attention.[4]
- Ingestion: Rinse mouth with water.[4] Do NOT induce vomiting.[7] Seek immediate medical advice/attention.[4]



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Diagram 2: Decision-making flowchart for first aid response to exposure.

Accidental Release Measures

In the event of a spill, follow these procedures:

- Personal Precautions: Ensure adequate ventilation and remove all sources of ignition.[9][12] Evacuate personnel from the area.[12] Wear suitable protective equipment as detailed in Section 4.[4]
- Environmental Precautions: Prevent the product from entering drains or waterways.[4][12]
- Containment and Cleaning: For liquid spills, absorb with an inert material (e.g., sand, vermiculite).[13][14] For solid spills, pick up and arrange disposal without creating dust.[4] Place the collected material in a suitable, closed container for disposal.[9]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry powder, foam, water spray, or carbon dioxide (CO₂). [4]

- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon oxides, nitrogen oxides (NO_x), and hydrogen bromide gas.[5][15]
- Protective Equipment: Fire-fighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[15]

Toxicological Information

This compound is categorized as harmful, but specific quantitative toxicological data is limited. The hazard classification is based on its chemical structure and the properties of analogous compounds.

Toxicity Type	Data	Classification
Acute Oral Toxicity	No specific LD50 data available.	Harmful if swallowed.[3]
Acute Inhalation Toxicity	No specific LC50 data available.	Harmful if inhaled.[3]
Skin Corrosion/Irritation	Causes irritation.	Category 2 Irritant.[3][4]
Eye Damage/Irritation	Causes serious irritation.	Category 2A Irritant.[3][4]
Carcinogenicity	No data available. Not classified as a carcinogen by IARC, NTP, or OSHA.[16][17]	Not Classified

Experimental Protocols

tert-Butyl 2-bromonicotinate is a versatile intermediate in organic synthesis, commonly used in cross-coupling reactions such as Suzuki and Buchwald-Hartwig aminations to construct more complex molecules. A generalized workflow for its use in a laboratory setting is provided below.

Note: This is a generalized workflow. Specific experimental conditions (catalyst, base, solvent, temperature) must be determined based on the specific reaction being performed.

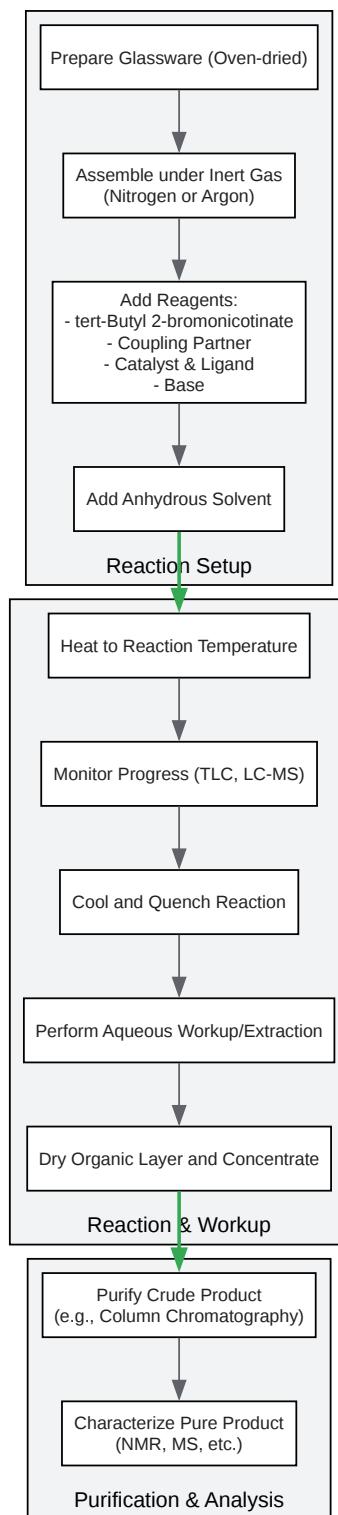


Diagram 3: General Experimental Workflow

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Diagram 3: A generalized workflow for using the reagent in a cross-coupling reaction.

Disposal Considerations

- Product: Waste is classified as hazardous.[9] Disposal must be in accordance with local, state, and federal regulations.[4] Entrust disposal to a licensed waste disposal company.[4]
- Contaminated Packaging: Empty containers may retain product residue and can be dangerous.[9] Dispose of containers at a hazardous or special waste collection point.[9] Do not reuse empty containers.

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- To cite this document: BenchChem. [safety and handling of tert-Butyl 2-bromonicotinate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b064581#safety-and-handling-of-tert-butyl-2-bromonicotinate]

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